

Application Note: Protocol for Recrystallization of Acetone Semicarbazone

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Compound of Interest

Compound Name: Acetone semicarbazone

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Abstract

This document provides a detailed protocol for the purification of **acetone semicarbazone** via recrystallization. **Acetone semicarbazone** is an organic compound synthesized from the reaction of semicarbazide and acetone, serving as a stable derivative for the identification and purification of acetone^[1]. Recrystallization is a critical technique to enhance the purity of the synthesized product, yielding a crystalline solid with a sharp melting point. This protocol is intended for researchers in synthetic chemistry, pharmacology, and materials science.

Physicochemical Data

A summary of the key physical and chemical properties of **acetone semicarbazone** is presented below. This data is essential for handling the compound and verifying the purity of the final product.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₉ N ₃ O	[1][2]
Molecular Weight	115.14 g/mol	[1]
Appearance	White to yellow crystalline solid or powder	[1][3]
Melting Point	186-190°C	[1][4]
Density	~1.214 g/cm ³	[1][2]
Solubility	Slightly soluble in cold water; soluble in hot water, ethanol, methanol, and acetone[1][5].	[1][5]

Experimental Protocol: Recrystallization

This protocol details the procedure for purifying crude **acetone semicarbazone** using a single-solvent recrystallization method with either water or dilute ethanol. This method is effective due to the compound's increased solubility in these solvents at higher temperatures.

2.1. Materials and Equipment

- Crude **acetone semicarbazone**
- Deionized water or 95% Ethanol
- Erlenmeyer flasks (2-3)
- Hot plate with magnetic stirring capabilities
- Stir bar
- Buchner funnel and flask
- Filter paper
- Glass stir rod

- Ice bath
- Spatula
- Drying oven or vacuum desiccator

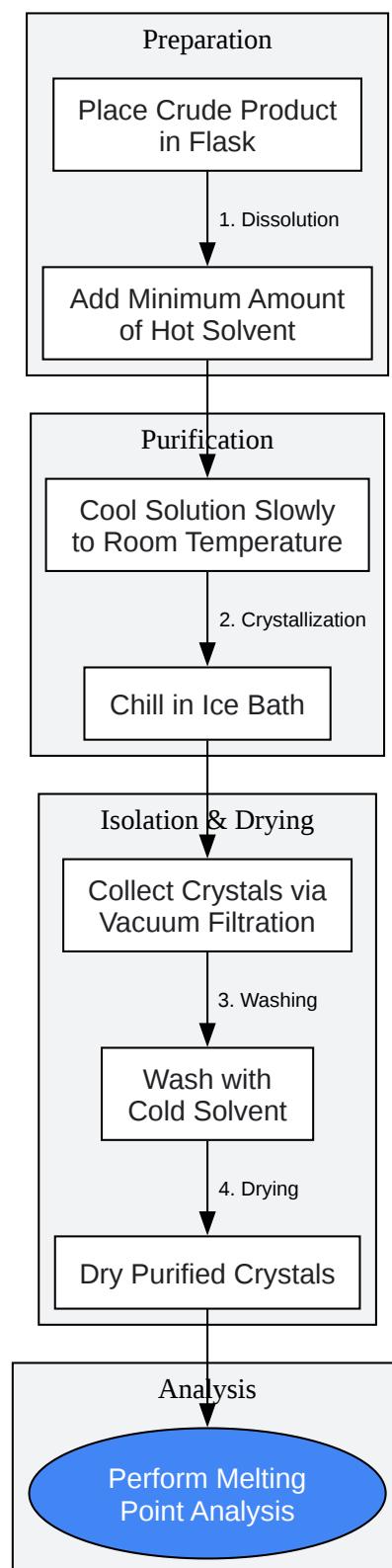
2.2. Procedure

- Solvent Selection and Dissolution:
 - Place the crude **acetone semicarbazone** powder into an Erlenmeyer flask equipped with a magnetic stir bar.
 - Add a minimal amount of the chosen solvent (deionized water or dilute ethanol) to the flask, just enough to wet the solid.
 - Gently heat the mixture on a hot plate while stirring. Add the solvent portion-wise (in small increments) until all the **acetone semicarbazone** has just dissolved[6]. Avoid adding excess solvent to ensure maximum recovery.
- Hot Filtration (Optional):
 - If insoluble impurities are visible in the hot solution, perform a hot gravity filtration.
 - Pre-heat a second Erlenmeyer flask containing a small amount of the solvent and a stemless funnel with fluted filter paper.
 - Quickly pour the hot, saturated solution through the pre-heated funnel to remove insoluble impurities. This step prevents premature crystallization on the funnel.
- Crystallization:
 - Remove the flask containing the clear solution from the heat source and allow it to cool slowly to room temperature on a benchtop. Slow cooling promotes the formation of larger, purer crystals[7].
 - Once the flask has reached room temperature and crystal formation has slowed, place it in an ice bath for an additional 15-20 minutes to maximize the yield of crystals.

- Collection of Crystals:
 - Set up a Buchner funnel with a piece of filter paper that fits snugly and wet the paper with a small amount of the cold recrystallization solvent.
 - Turn on the vacuum and pour the cold crystal slurry into the center of the funnel.
 - Use a spatula to transfer any remaining crystals from the flask.
- Washing and Drying:
 - Wash the crystals in the funnel with a small amount of ice-cold solvent to rinse away any remaining soluble impurities[[7](#)].
 - Allow the vacuum to pull air through the crystals for several minutes to help dry them.
 - Transfer the purified crystals to a watch glass and dry them completely in a low-temperature oven (e.g., 50-60°C) or in a vacuum desiccator.
- Purity Assessment:
 - Once dry, determine the melting point of the recrystallized **acetone semicarbazone**. A pure sample should exhibit a sharp melting point within the literature range (186-190°C)[[1](#)] [[5](#)].

Visualization of Experimental Workflow

The following diagram illustrates the key stages of the recrystallization process for **acetone semicarbazone**.



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